

Technical Support Center: Tiotropium Bromide Monohydrate in Cell Culture

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Compound of Interest

Compound Name: *Tiotropium Bromide Monohydrate*

CAS No.: *139404-48-1*

Cat. No.: *B15617852*

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Welcome to our dedicated support center for researchers, scientists, and drug development professionals working with **Tiotropium Bromide Monohydrate** in cell culture applications. This resource provides detailed troubleshooting guides and frequently asked questions (FAQs) to ensure the successful preparation and use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Tiotropium Bromide Monohydrate** for cell culture experiments?

A1: The choice of solvent depends on the required stock concentration and the tolerance of your specific cell line to the solvent.

- Dimethyl Sulfoxide (DMSO) is a common choice as **Tiotropium Bromide Monohydrate** is freely soluble in it.^[1] You can achieve high concentration stock solutions in DMSO.^{[1][2]}
- Phosphate-Buffered Saline (PBS): For direct use or when avoiding organic solvents, **Tiotropium Bromide Monohydrate** can be dissolved in PBS (pH 7.2).^[3]

- Water: The compound is sparingly soluble in water.[4]
- Methanol: **Tiotropium Bromide Monohydrate** is also soluble in methanol.[5]

Q2: How do I prepare a stock solution of **Tiotropium Bromide Monohydrate**?

A2: To prepare a stock solution, weigh the desired amount of **Tiotropium Bromide Monohydrate** powder and add the appropriate solvent. For high-concentration stock solutions, DMSO is recommended.[1][2][3] For example, to prepare a 10 mM stock solution in DMSO, you would dissolve 4.904 mg of **Tiotropium Bromide Monohydrate** (Molecular Weight: 490.43 g/mol) in 1 mL of fresh, anhydrous DMSO. Sonication and gentle warming (up to 60°C) can aid dissolution in DMSO.[2]

Q3: What is the solubility of **Tiotropium Bromide Monohydrate** in different solvents?

A3: The solubility of **Tiotropium Bromide Monohydrate** can vary. Please refer to the table below for a summary of reported solubility data.

Solvent	Approximate Solubility	Reference
Water	~25 mg/mL (2.5% w/v)	[5]
2 mg/mL	[6]	
DMSO	8 mg/mL to 98 mg/mL (Note: moisture can reduce solubility)	[1]
~20 mg/mL	[3]	
100 mg/mL (with sonication and warming)	[2]	
PBS (pH 7.2)	~5 mg/mL	[3]
Methanol	~50 mg/mL (5% w/v)	[5]
Dimethyl formamide	~10 mg/mL	[3]

Q4: How should I store **Tiotropium Bromide Monohydrate** solutions?

A4: Proper storage is crucial to maintain the stability and activity of your **Tiotropium Bromide Monohydrate** solutions.

- Powder: The solid form should be stored at -20°C.[\[3\]](#)
- DMSO Stock Solutions: Aliquot and store at -80°C for up to 1 year or at -20°C for up to 1 month.[\[1\]](#) Avoid repeated freeze-thaw cycles.[\[1\]](#)
- Aqueous Solutions: It is not recommended to store aqueous solutions for more than one day. [\[3\]](#) Prepare fresh aqueous solutions for each experiment.

Q5: My **Tiotropium Bromide Monohydrate** solution appears cloudy or has precipitates. What should I do?

A5: Cloudiness or precipitation can occur due to several reasons. Please refer to our troubleshooting guide below for detailed steps to resolve this issue.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution (DMSO)	- The concentration is too high.- The DMSO has absorbed moisture.[1]- The solution was not fully dissolved initially.	- Warm the solution gently (up to 60°C) and sonicate to aid dissolution.[2]- Use fresh, anhydrous DMSO.- If precipitation persists, dilute the stock solution to a lower concentration.
Precipitation when diluting stock solution into aqueous media	- The final concentration in the aqueous medium exceeds the solubility limit.- The organic solvent concentration is too high in the final dilution, causing the compound to crash out.	- Ensure the final concentration of Tiotropium Bromide Monohydrate in your cell culture medium is below its solubility limit in that medium.- Prepare an intermediate dilution in a solvent miscible with both the stock solvent and the final medium.- Ensure the final concentration of the organic solvent (e.g., DMSO) is low and non-toxic to your cells (typically <0.5%).
Loss of compound activity	- Improper storage of the solution.- Repeated freeze-thaw cycles of the stock solution.[1]- Degradation in aqueous solution over time.[3]	- Prepare fresh dilutions from a properly stored stock solution for each experiment.- Aliquot stock solutions to avoid multiple freeze-thaw cycles.[1]- Do not store aqueous working solutions for more than a day. [3]

Experimental Protocols

Protocol for Preparation of Tiotropium Bromide Monohydrate for Cell Culture

This protocol provides a general guideline. Specific concentrations and solvents should be optimized for your experimental needs.

Materials:

- **Tiotropium Bromide Monohydrate** powder
- Anhydrous DMSO
- Sterile PBS (pH 7.2)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Water bath (optional)

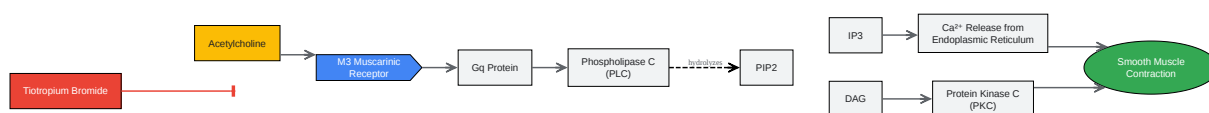
Procedure:

- Prepare a 10 mM Stock Solution in DMSO: a. Aseptically weigh 4.904 mg of **Tiotropium Bromide Monohydrate**. b. Transfer the powder to a sterile microcentrifuge tube. c. Add 1 mL of anhydrous DMSO. d. Vortex thoroughly until the powder is completely dissolved. Gentle warming (up to 60°C) and sonication can be used to facilitate dissolution.^[2] e. Store the stock solution in aliquots at -80°C.^[1]
- Prepare a Working Solution for Cell Treatment: a. Thaw a single aliquot of the 10 mM stock solution. b. Dilute the stock solution to the desired final concentration in your cell culture medium. For example, to prepare a 10 µM working solution, you would perform a 1:1000 dilution (e.g., add 1 µL of the 10 mM stock to 1 mL of cell culture medium). c. Mix the working solution thoroughly by gentle inversion or pipetting before adding it to your cells. d. Important: Ensure the final DMSO concentration is not toxic to your cells (generally below 0.5%).

Visualizations

Signaling Pathway of Tiotropium Bromide

Tiotropium Bromide is a long-acting muscarinic antagonist (LAMA) that exhibits its primary effect through the competitive inhibition of acetylcholine at muscarinic receptors, particularly the M3 subtype, on airway smooth muscle cells.[7][8][9] This action blocks the downstream signaling cascade that leads to smooth muscle contraction.

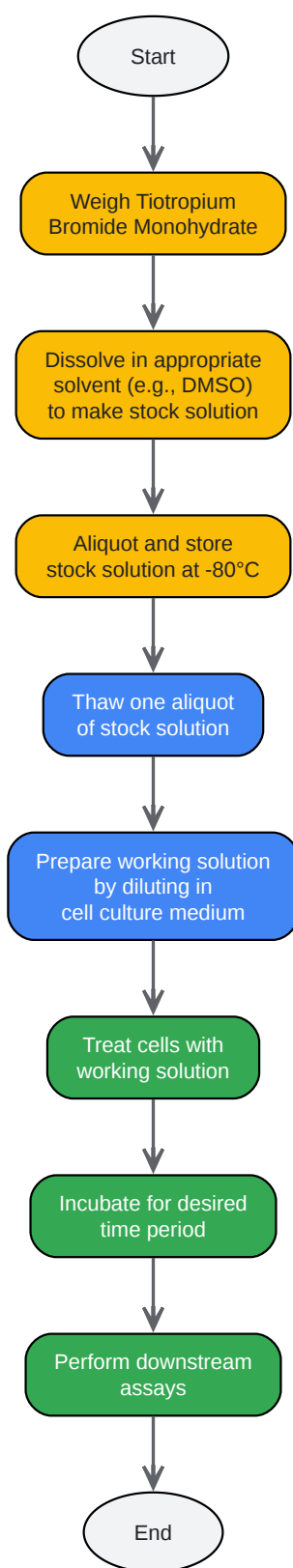


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Caption: Mechanism of action of Tiotropium Bromide.

Experimental Workflow

The following diagram outlines the general workflow for preparing and using **Tiotropium Bromide Monohydrate** in a typical cell culture experiment.



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Caption: Workflow for Tiotropium Bromide in cell culture.

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